

An In-Depth Technical Guide to the Research Applications of Oct-2-ynal

Author: BenchChem Technical Support Team. **Date:** February 2026

Compound of Interest

Compound Name: Oct-2-ynal

CAS No.: 1846-68-0

Cat. No.: B160346

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For Researchers, Scientists, and Drug Development Professionals

Abstract

Oct-2-ynal, a versatile α,β -unsaturated aldehyde, is a molecule of significant interest in contemporary chemical research. Its unique bifunctional nature, possessing both a reactive aldehyde and a terminal alkyne, renders it a valuable building block in a multitude of synthetic transformations. This guide provides a comprehensive overview of the current and potential research applications of **Oct-2-ynal**, with a focus on its utility in organic synthesis, medicinal chemistry, and materials science. We will delve into its role as a precursor for complex molecular architectures, its participation in powerful ligation reactions, and its emerging potential as a bioactive agent. This document is intended to serve as a technical resource, offering not only a conceptual understanding but also practical insights into the experimental utilization of this dynamic chemical entity.

Introduction: The Chemical Versatility of Oct-2-ynal

Oct-2-ynal, with the chemical formula $C_8H_{12}O$, is an aliphatic aldehyde distinguished by a carbon-carbon triple bond at the C2 position.[1] This structural arrangement of a conjugated yn-al system is the cornerstone of its diverse reactivity. The electron-withdrawing nature of the aldehyde group activates the alkyne for nucleophilic attack, while the aldehyde itself is susceptible to a wide array of classical carbonyl chemistries. Furthermore, the terminal alkyne

serves as a handle for powerful synthetic methodologies, most notably copper-catalyzed azide-alkyne cycloaddition (CuAAC), a cornerstone of "click chemistry."

This guide will explore the multifaceted research applications of **Oct-2-ynal**, moving from its fundamental role as a synthetic building block to its more specialized applications in the development of novel materials and potential therapeutic agents.

Physicochemical and Spectroscopic Data

A thorough understanding of a molecule's physical and spectral properties is paramount for its effective use in a research setting. The following tables summarize the key physicochemical and spectroscopic data for **Oct-2-ynal**.

Table 1: Physicochemical Properties of **Oct-2-ynal**[2]

Property	Value
IUPAC Name	oct-2-ynal
Synonyms	2-Octynal, Amylpropionaldehyd
Molecular Formula	C ₈ H ₁₂ O
Molecular Weight	124.18 g/mol
CAS Number	1846-68-0
Appearance	Colorless to pale yellow liquid

Table 2: Spectroscopic Data for **Oct-2-ynal**

Spectroscopic Technique	Key Features
^1H NMR	The aldehyde proton (CHO) typically appears as a singlet in the downfield region of the spectrum, around δ 9.0-10.0 ppm. The protons on the carbon adjacent to the alkyne and the rest of the alkyl chain will exhibit characteristic splitting patterns and chemical shifts.
^{13}C NMR	The carbonyl carbon of the aldehyde is highly deshielded and appears around δ 190-200 ppm. The sp-hybridized carbons of the alkyne will have distinct chemical shifts in the range of δ 70-90 ppm.
IR Spectroscopy	A strong absorption band corresponding to the C=O stretch of the aldehyde is typically observed around 1680-1700 cm^{-1} . The C \equiv C triple bond stretch will appear as a weaker absorption in the range of 2100-2250 cm^{-1} . ^[3] The aldehydic C-H stretch may be visible as a pair of weak bands around 2720 and 2820 cm^{-1} .
Mass Spectrometry	The molecular ion peak (M^+) will be observed at $m/z = 124$. The fragmentation pattern will likely involve cleavage adjacent to the carbonyl group (loss of H or CHO) and fragmentation of the alkyl chain. ^[4]

Applications in Organic Synthesis: A Versatile Building Block

The dual functionality of **Oct-2-ynal** makes it a highly valuable and versatile starting material for the synthesis of a wide array of more complex organic molecules, including various heterocyclic systems.

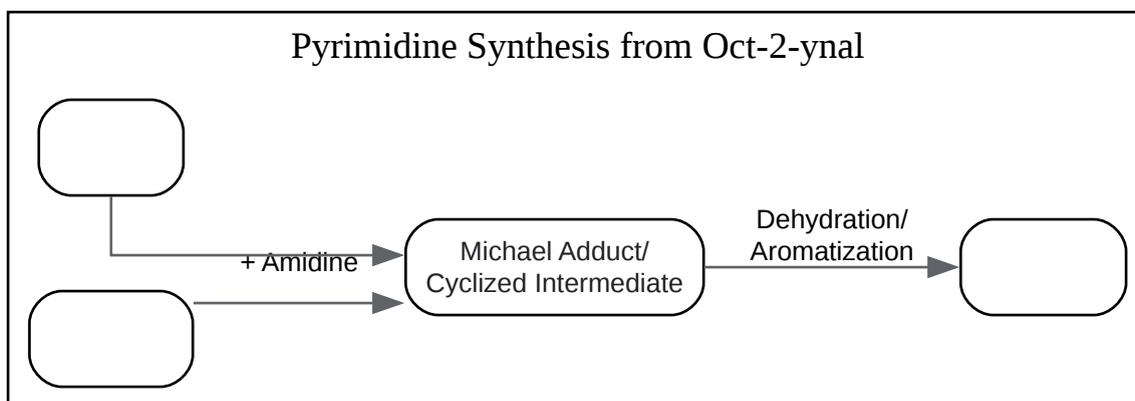
Synthesis of Heterocyclic Compounds

The reactivity of the yn-al moiety can be harnessed to construct a variety of heterocyclic scaffolds, which are prevalent in many biologically active compounds.

- **Pyridine Synthesis:** While specific examples with **Oct-2-ynal** are not abundant in the literature, the general strategy for pyridine synthesis from yn-als involves condensation with a suitable nitrogen source, such as an enamine or an ammonia equivalent. The initial Michael addition to the alkyne followed by intramolecular cyclization and subsequent aromatization would lead to the formation of a substituted pyridine ring.
- **Pyrimidine Synthesis:** Pyrimidines can be synthesized from α,β -unsaturated carbonyl compounds through condensation with amidines or related dinucleophilic species.^{[5][6]} In the case of **Oct-2-ynal**, reaction with an amidine could proceed via an initial Michael addition, followed by cyclization and dehydration to afford a substituted pyrimidine.

Experimental Protocol: General Procedure for Pyrimidine Synthesis from an Yn-al

- To a solution of the yn-al (1 equivalent) in a suitable solvent (e.g., ethanol, DMF), add the amidine hydrochloride (1.1 equivalents) and a base (e.g., sodium ethoxide, triethylamine) (1.2 equivalents).
- Heat the reaction mixture to reflux and monitor the progress by thin-layer chromatography (TLC).
- Upon completion, cool the reaction to room temperature and remove the solvent under reduced pressure.
- Purify the crude product by column chromatography on silica gel to obtain the desired pyrimidine derivative.



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Caption: Generalized workflow for the synthesis of pyrimidines from **Oct-2-ynal**.

Cycloaddition Reactions

The activated alkyne in **Oct-2-ynal** can participate in various cycloaddition reactions, providing access to cyclic and polycyclic structures.

- Diels-Alder Reaction: As a dienophile, the alkyne of **Oct-2-ynal** can react with a variety of dienes in a [4+2] cycloaddition to form six-membered rings. The electron-withdrawing aldehyde group enhances the reactivity of the alkyne in this transformation.

Building Block in Natural Product Synthesis

While direct applications of **Oct-2-ynal** in the total synthesis of complex natural products are not extensively documented, its structural motif is present in or can be a precursor to key intermediates in the synthesis of bioactive molecules like jasmonates and prostaglandins.^{[7][8]} The synthesis of these molecules often involves the construction of cyclopentenone rings, for which α,β -unsaturated aldehydes can be valuable starting materials.

"Click Chemistry": A Gateway to Functional Molecules

The terminal alkyne of **Oct-2-ynal** makes it an ideal substrate for copper-catalyzed azide-alkyne cycloaddition (CuAAC), the most prominent example of "click chemistry."^{[9][10]} This

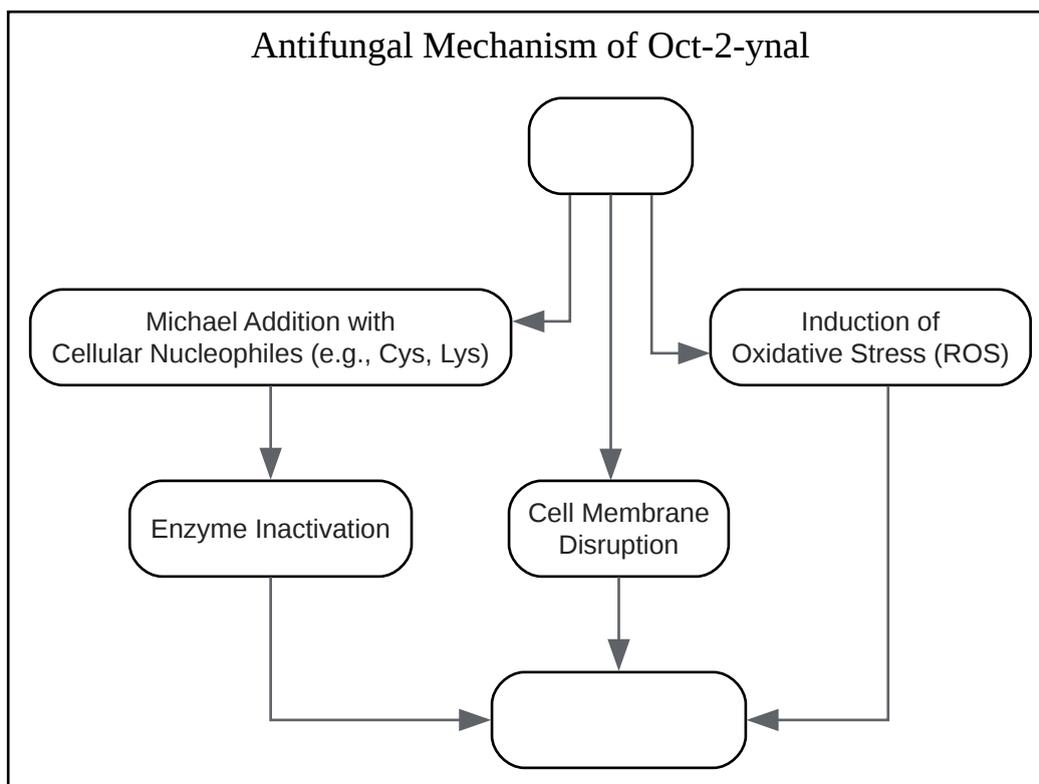
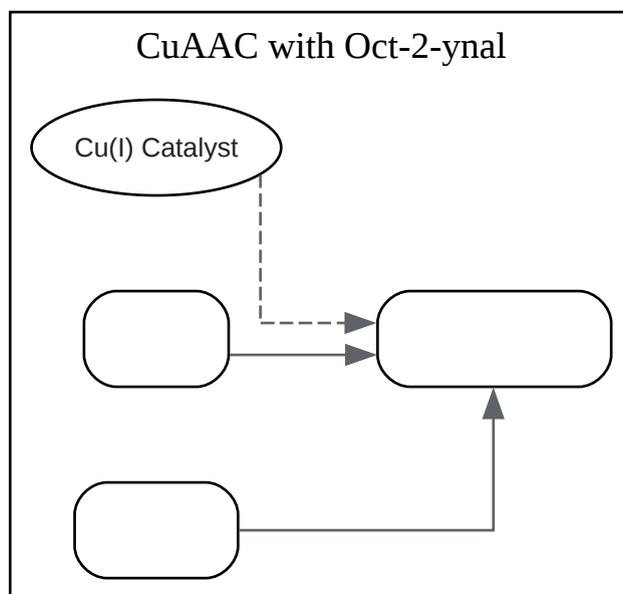
reaction allows for the efficient and highly selective formation of a stable 1,2,3-triazole linkage between the alkyne of **Oct-2-ynal** and an azide-functionalized molecule.

This powerful ligation strategy opens up a vast chemical space for the creation of novel molecules with diverse functionalities. By attaching different azide-containing moieties to **Oct-2-ynal**, researchers can readily synthesize:

- Bioconjugates: Linking **Oct-2-ynal** to biomolecules such as peptides, proteins, or nucleic acids.
- Functional Polymers: Incorporating the **Oct-2-ynal** unit into polymer chains to introduce specific properties.
- Molecular Probes: Creating fluorescent or otherwise labeled derivatives for imaging and sensing applications.
- Drug Discovery Scaffolds: Rapidly generating libraries of triazole-containing compounds for screening against biological targets.[\[11\]](#)

Experimental Protocol: General Procedure for CuAAC Reaction with **Oct-2-ynal**

- In a reaction vessel, dissolve the azide-containing compound (1 equivalent) and **Oct-2-ynal** (1.1 equivalents) in a suitable solvent system (e.g., a mixture of t-butanol and water).
- Add a copper(II) sulfate solution (e.g., 5 mol%) and a reducing agent such as sodium ascorbate (e.g., 10 mol%).
- Stir the reaction mixture at room temperature and monitor its progress by TLC or LC-MS.
- Upon completion, dilute the reaction with water and extract the product with an organic solvent (e.g., ethyl acetate).
- Wash the combined organic layers with brine, dry over anhydrous sodium sulfate, and concentrate under reduced pressure.
- Purify the crude product by column chromatography on silica gel to yield the desired triazole derivative.



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Caption: Postulated mechanisms of the antifungal action of **Oct-2-ynal**.

Future Perspectives and Conclusion

Oct-2-ynal is a molecule with considerable untapped potential in various fields of chemical research. While its utility as a versatile building block in organic synthesis is evident, further exploration of its reactivity in novel synthetic methodologies is warranted. Its application in "click chemistry" provides a straightforward entry point for the development of new functional materials and bioconjugates.

Perhaps the most exciting future direction for **Oct-2-ynal** research lies in the exploration of its biological activities. A systematic investigation of its antifungal properties, including its spectrum of activity, mechanism of action, and potential for in vivo efficacy, could lead to the development of new therapeutic agents. Furthermore, its role as a precursor in the synthesis of complex bioactive molecules should be more thoroughly investigated.

In conclusion, **Oct-2-ynal** is a readily accessible and highly reactive molecule that offers a wealth of opportunities for innovation in synthetic chemistry, materials science, and drug discovery. This guide has provided a comprehensive overview of its known applications and a glimpse into its future potential, with the aim of inspiring further research into this fascinating chemical entity.

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- [To cite this document: BenchChem. \[An In-Depth Technical Guide to the Research Applications of Oct-2-ynal\]. BenchChem, \[2026\]. \[Online PDF\]. Available at: \[https://www.benchchem.com/product/b160346#what-is-oct-2-ynal-used-for-in-research\]](#)

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